

A Spectroscopic Guide to 3-Allyl-5-ethoxy-4-methoxybenzaldehyde: A Comparative Analysis

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Compound of Interest

Compound Name: 3-Allyl-5-ethoxy-4-(2-propyn-1-yloxy)benzaldehyde

CAS No.: 426221-47-8

Cat. No.: B1271277

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of synthetic chemistry and drug discovery, the precise structural elucidation of novel compounds is paramount. 3-Allyl-5-ethoxy-4-methoxybenzaldehyde, a polysubstituted benzaldehyde derivative, presents a unique combination of functional groups—allyl, ethoxy, and methoxy—that suggest potential applications in fragrance, flavor, and pharmaceutical development.^{[1][2]} This guide offers a comprehensive spectroscopic comparison between 3-Allyl-5-ethoxy-4-methoxybenzaldehyde and a structurally related, well-characterized compound, 3-Ethoxy-4-methoxybenzaldehyde. Due to the limited availability of direct experimental data for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde, this analysis will leverage expected spectroscopic signals for the target molecule and compare them against established data for its analog.^[1] This approach provides a robust framework for researchers aiming to synthesize or identify this and similar compounds.

Molecular Structures at a Glance

To visualize the subtle yet significant structural differences that underpin the spectroscopic comparison, the following molecular structures are provided.

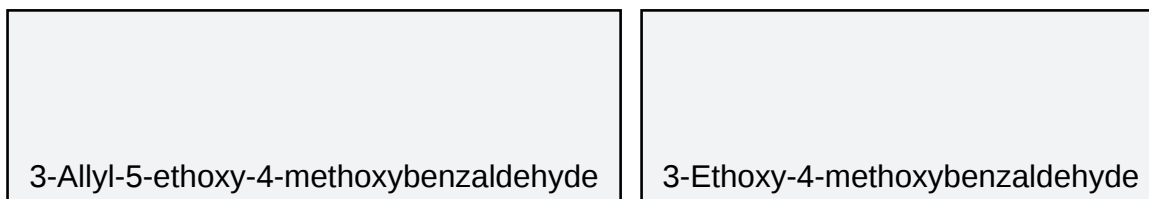


Figure 1: Molecular Structures

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Caption: Comparative molecular structures.

Physicochemical Properties

A foundational comparison begins with the fundamental physicochemical properties of the target compound and its selected analog. These properties are critical for predicting behavior in various analytical systems.

Property	3-Allyl-5-ethoxy-4-methoxybenzaldehyde	3-Ethoxy-4-methoxybenzaldehyde
CAS Number	872183-27-2[1]	1131-52-8[1]
Molecular Formula	C ₁₃ H ₁₆ O ₃ [1]	C ₁₀ H ₁₂ O ₃ [1]
Molecular Weight	220.26 g/mol [1]	180.20 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]	White to tan powder, crystals, or chunks[1]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and acetone[1]	Soluble in methanol[3]
Melting Point	Not determined	51-53 °C[4]

Spectroscopic Characterization: A Comparative Deep Dive

The core of this guide is the detailed comparison of the expected and observed spectroscopic data across several key techniques. Understanding the nuances in these spectra is essential for distinguishing between these and other related structures.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the hydrogen atom environment in a molecule. The key differentiator between our two compounds will be the signals corresponding to the allyl group.

Proton Environment	Expected Shift (ppm) for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde[1]	Observed Shift (ppm) for 3-Ethoxy-4-methoxybenzaldehyde[5]	Rationale for Differences
Aldehydic (CHO)	~9.8	9.844	The electronic environment of the aldehyde proton is very similar in both molecules, leading to a negligible expected shift difference.
Aromatic (Ar-H)	Multiplets	7.45, 7.404, 6.986	The substitution pattern on the aromatic ring differs, which will lead to distinct splitting patterns and chemical shifts for the aromatic protons.
Methoxy (OCH ₃)	~3.9	3.960	The methoxy group is present in both compounds, and its chemical shift is expected to be very similar.
Ethoxy (OCH ₂ CH ₃)	Quartet and Triplet	4.165 (quartet), 1.496 (triplet)	The ethoxy group signals will be present in both spectra with similar chemical shifts and splitting patterns.
Allyl (CH ₂ CH=CH ₂)	Multiplets for vinyl, doublet for methylene	Not Applicable	These signals are unique to 3-Allyl-5-ethoxy-4-methoxybenzaldehyde

and are the most
definitive feature for
its identification via ^1H
NMR.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides insight into the carbon framework of a molecule. The presence of the allyl group will introduce three additional and distinct signals in the spectrum of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde.

Carbon Environment	Expected Shift (ppm) for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde[1]	Observed Shift (ppm) for 3-Ethoxy-4-methoxybenzaldehyde	Rationale for Differences
Carbonyl (C=O)	~191	Data not readily available	The carbonyl carbon resonance is expected to be in a similar region for both compounds.
Aromatic (Ar-C)	Multiple signals	Data not readily available	The substitution pattern will influence the chemical shifts of the aromatic carbons.
Methoxy (OCH ₃)	~56	Data not readily available	The methoxy carbon signal should be present in a similar chemical shift range for both molecules.
Ethoxy (OCH ₂ CH ₃)	Two signals	Data not readily available	The two carbons of the ethoxy group will be present in both spectra.
Allyl (CH ₂ CH=CH ₂)	Three signals	Not Applicable	The three distinct carbons of the allyl group provide a clear diagnostic marker for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde.

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups present in a molecule. The spectra of both compounds will share many characteristic absorption bands, with subtle differences arising from the allyl group.

Functional Group	Expected Wavenumber (cm ⁻¹) for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde[1]	Observed Wavenumber (cm ⁻¹) for 3-Ethoxy-4-methoxybenzaldehyde[6]	Rationale for Differences
Aldehyde C=O Stretch	~1690	~1680 - 1700	A strong absorption band characteristic of the aldehyde carbonyl group will be prominent in both spectra.
Aldehyde C-H Stretch	Present	Present	This will be visible as one or two weak bands in the 2700-2900 cm ⁻¹ region.
Aromatic C=C Stretch	Present	Present	Multiple sharp bands in the 1400-1600 cm ⁻¹ region are expected for the aromatic ring.
C-O Ether Stretch	Present	Present	Strong bands in the 1000-1300 cm ⁻¹ region will indicate the presence of the ether linkages.
Allyl C=C Stretch	~1640	Not Applicable	A weak to medium absorption band specific to the alkene double bond in the allyl group.
Allyl =C-H Stretch	~3080	Not Applicable	This band, appearing just above 3000 cm ⁻¹ , is characteristic of vinylic C-H bonds.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern of a molecule. The molecular ion peak will be a key differentiator, and the fragmentation pattern of the allyl-substituted compound will show unique pathways.

Spectrometric Feature	Expected for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde[1]	Observed for 3-Ethoxy-4-methoxybenzaldehyde[7]	Rationale for Differences
Molecular Ion Peak (M ⁺)	m/z = 220.26	m/z = 180	The difference in molecular weight (40.06 g/mol) due to the allyl group (C ₃ H ₅) provides a clear distinction.
Key Fragmentation Pathways	Loss of the allyl group (M-41), loss of ethoxy group (M-45), loss of methoxy group (M-31)	Loss of ethoxy group (M-45), loss of methoxy group (M-31)	The fragmentation of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde will be characterized by the facile loss of the allyl radical, a pathway unavailable to the comparative compound.

Experimental Protocols

To ensure the reproducibility and accuracy of the spectroscopic data, the following standardized experimental protocols are recommended.

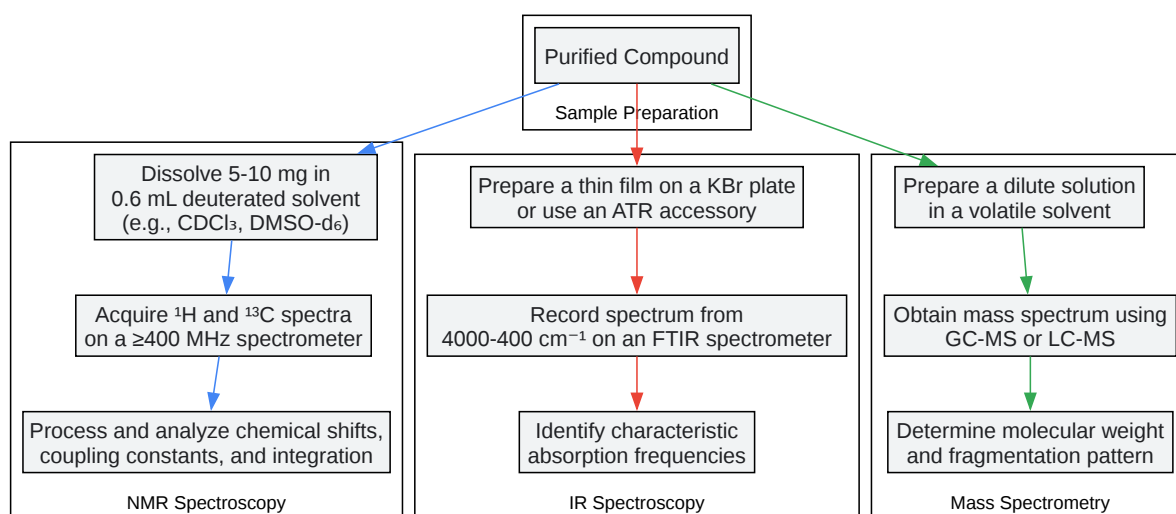


Figure 2: General Spectroscopic Workflow

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Caption: A generalized workflow for spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the carbon-hydrogen framework of the molecule.^[1]
- Instrumentation: A 400 MHz or higher field NMR spectrometer.^[1]
- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.^[1]
- Data Acquisition: Acquire ¹H NMR and ¹³C NMR spectra. For complete structural assignment, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.^[1]

- Data Analysis: Process the spectra to identify chemical shifts, coupling constants, and integration values to elucidate the molecular structure.[\[1\]](#)

Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.[\[1\]](#)
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.[\[1\]](#)
- Sample Preparation: A thin film of a liquid sample can be placed between two KBr plates, or the sample can be analyzed using an Attenuated Total Reflectance (ATR) accessory.[\[1\]](#)
- Data Acquisition: Record the spectrum over a range of 4000-400 cm^{-1} .[\[1\]](#)
- Data Analysis: Identify the characteristic absorption frequencies for the aldehyde, aromatic ring, and ether functional groups.[\[1\]](#)

Mass Spectrometry (MS)

- Objective: To determine the molecular weight and fragmentation pattern of the molecule.[\[1\]](#)
- Instrumentation: A mass spectrometer, often coupled with a gas chromatography (GC-MS) or liquid chromatography (LC-MS) system for sample introduction and separation.[\[1\]](#)
- Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent.[\[1\]](#)
- Data Acquisition: Obtain the mass spectrum, ensuring calibration for accurate mass measurements.[\[1\]](#)
- Data Analysis: Identify the molecular ion peak and analyze the major fragment ions to deduce the structural components.[\[1\]](#)

Synthesis and Structural Elucidation

While a specific, published synthesis protocol for 3-Allyl-5-ethoxy-4-methoxybenzaldehyde is not readily available, a plausible synthetic route can be extrapolated from the synthesis of structurally similar compounds.[\[1\]](#) For instance, a likely precursor would be 3-allyl-4-hydroxy-5-

methoxybenzaldehyde, which could undergo ethoxylation.[1] The synthesis of 3-allyl-4-hydroxy-5-methoxybenzaldehyde itself can be achieved from 4-(allyloxy)-3-methoxybenzaldehyde via a Claisen rearrangement.[8]

The structural validation of a newly synthesized batch of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde would rely on the combination of spectroscopic techniques detailed in this guide. The definitive presence of the allyl group signals in the NMR and IR spectra, coupled with the correct molecular weight determined by mass spectrometry, would provide conclusive evidence of a successful synthesis.

Conclusion

This guide provides a detailed, albeit predictive, spectroscopic comparison of 3-Allyl-5-ethoxy-4-methoxybenzaldehyde with the well-documented 3-Ethoxy-4-methoxybenzaldehyde. By understanding the expected key signals and spectral features of the target compound in relation to a known analog, researchers are better equipped to identify and characterize this molecule. The unique spectral signatures of the allyl group serve as the primary diagnostic tool for its unambiguous identification. The provided protocols offer a standardized approach to acquiring high-quality spectroscopic data, ensuring the integrity and reproducibility of experimental results in the pursuit of novel chemical entities.

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